

Upadacitinib neutropenia monitoring and dose adjustment

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Upadacitinib

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Monitoring Parameters & Dose Adjustment Guidelines

Laboratory Parameter	Monitoring Recommendation	Action Threshold	Recommended Management
Absolute Neutrophil Count (ANC)	Monitor at baseline and periodically during treatment [1].	ANC < 1000 cells/mm ³ [1]	Interrupt upadacitinib dosing. May restart once ANC exceeds 1000 cells/mm ³ [1].
Absolute Lymphocyte Count (ALC)	Monitor at baseline and periodically during treatment [1].	ALC < 500 cells/mm ³ [1]	Interrupt upadacitinib dosing. May restart once ALC exceeds 500 cells/mm ³ [1].
Hemoglobin	Monitor at baseline and periodically during treatment [1].	< 8 g/dL [1]	Interrupt upadacitinib dosing. May restart once hemoglobin exceeds 8 g/dL [1].

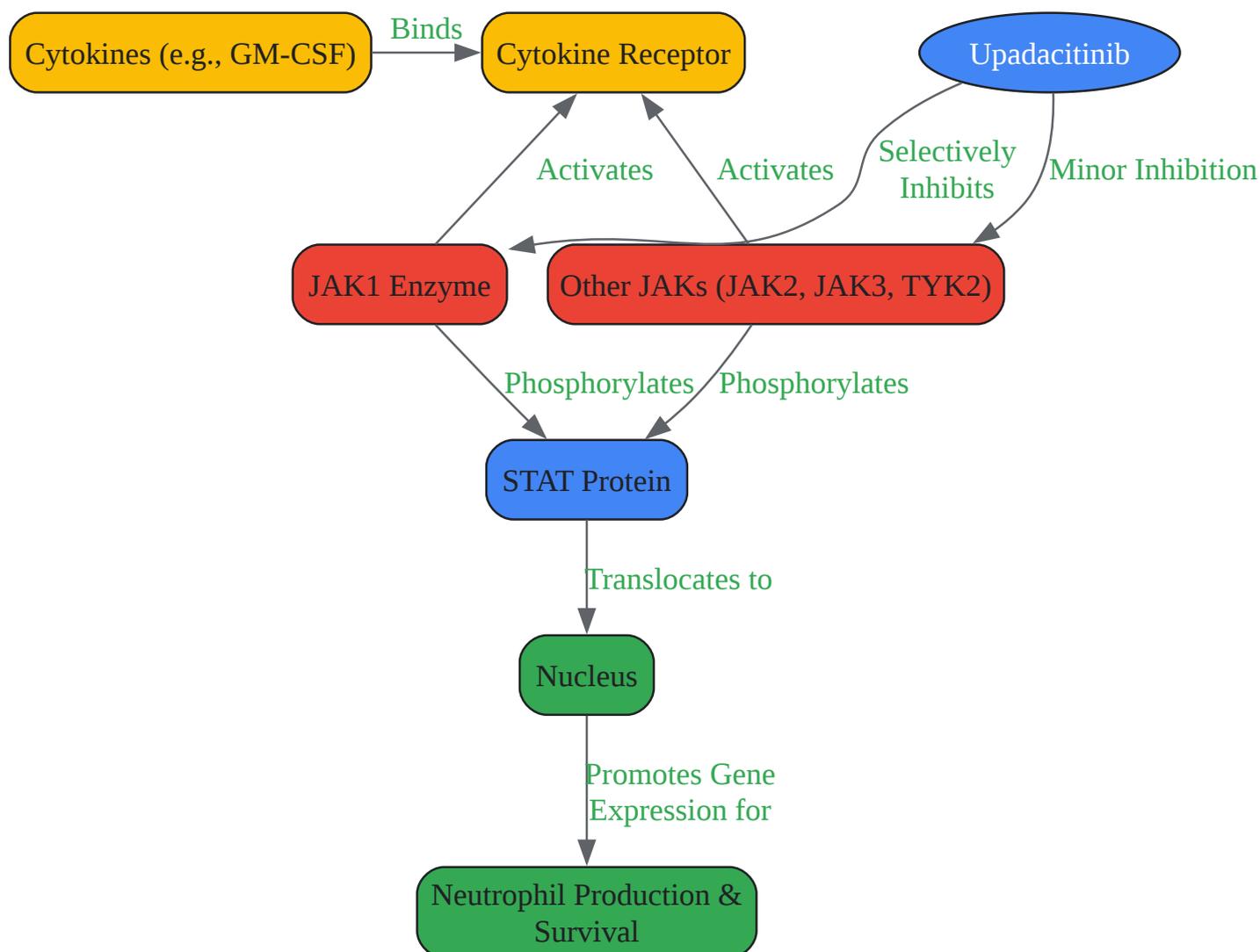
Understanding Neutropenia Risk & Clinical Context

The risk of neutropenia with **upadacitinib** is recognized in clinical data, but its overall impact must be understood in the broader safety profile.

- **Established Safety Profile: Long-term integrated data from rheumatoid arthritis clinical trials (up to 6.5 years of exposure) support that upadacitinib 15 mg once daily has an acceptable safety profile [2] [3].** Treatment discontinuations specifically due to laboratory abnormalities were found to be rare [2] [3].
- **Dose-Dependent Effect: A 2025 systematic review and meta-analysis confirmed that the risk of neutropenia is significantly increased with upadacitinib compared to placebo and exhibits a dose-dependent relationship,** being more common with the 30 mg dose [4].
- **Incidence in Trials: In the SELECT phase 3 program for rheumatoid arthritis, the exposure-adjusted event rates (EAERs) for neutropenia were generally consistent across treatment groups, ranging from 1.7 to 5.0 events per 100 patient-years [2] [3].**

Proposed Mechanism of JAK Inhibition

The diagram below illustrates how **upadacitinib's** mechanism of action is linked to hematological side effects like neutropenia.



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Upadacitinib is a selective Janus kinase (JAK) inhibitor that primarily targets the JAK1 enzyme [5] [6] [7]. The JAK-STAT pathway is crucial for signaling by various cytokines, including those like granulocyte-macrophage colony-stimulating factor (GM-CSF) that are involved in the production, differentiation, and survival of neutrophils [6]. By inhibiting this pathway, **upadacitinib** can potentially reduce neutrophil counts, explaining the laboratory findings and the need for the monitoring guidelines outlined above.

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To cite this document: Smolecule. [Upadacitinib neutropenia monitoring and dose adjustment].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b002491#upadacitinib-neutropenia-monitoring-and-dose-adjustment>]

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